

Physical Characteristics of DLPE Lipid: A Technical Deep Dive

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

	1,2-
Compound Name:	Dilauroylphosphatidylethanolamin
	e
CAS No.:	53695-34-4
Cat. No.:	B1212042

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Executive Summary

1,2-dilauroyl-sn-glycero-3-phosphoethanolamine (DLPE) represents a unique class of synthetic phospholipids characterized by short, saturated fatty acid chains (12:0) and a phosphoethanolamine (PE) headgroup. Unlike its longer-chain counterparts (e.g., DPPE) or unsaturated analogs (e.g., DOPE), DLPE occupies a distinct physicochemical niche: it exhibits a main phase transition temperature (

) of approximately 29°C, placing it at the boundary between gel and fluid phases under standard ambient conditions.

This guide analyzes the molecular architecture, thermodynamic phase behavior, and functional applications of DLPE. It contrasts DLPE's bilayer-stabilizing properties against the fusogenic nature of DOPE, providing actionable protocols for its integration into thermosensitive liposomes and membrane model systems.

Molecular Architecture & Physicochemical Profile[1]

Chemical Structure and Packing

DLPE consists of a glycerol backbone linked to two lauric acid tails (12 carbons each) and a phosphoethanolamine headgroup. The PE headgroup is zwitterionic at neutral pH but possesses a smaller hydration shell compared to phosphatidylcholine (PC) due to the ability of the primary amine to form intermolecular hydrogen bonds with adjacent phosphate groups.

Packing Parameter (P)

) is defined as

, where

V is the hydrophobic volume,

A is the optimal headgroup area, and

l is the critical chain length.[1][2]

- PE Headgroup: Small

typically drives

(inverted cone), favoring inverted hexagonal (

) phases (e.g., DOPE).

- DLPE Specifics: The short 12-carbon tails significantly reduce the hydrophobic volume (

) and length (

). This counteracts the small headgroup effect, keeping

(truncated cone/cylinder). Consequently, DLPE forms stable bilayers (

) at physiological temperatures, unlike DOPE which transitions to non-lamellar phases.

Key Physicochemical Metrics

Property	Value / Description	Context
Full Name	1,2-dilauroyl-sn-glycero-3-phosphoethanolamine	Synthetic phospholipid
Molecular Weight	579.75 g/mol	Relatively low MW facilitates rapid diffusion
Molecular Formula	C ₂₉ H ₅₈ NO ₈ P	Saturated, 12:0 chains
Phase Transition ()	~29°C (Gel Liquid Crystalline)	Near ambient; critical for thermosensitive release
Net Charge	Zwitterionic (Neutral at pH 7.4)	Becomes anionic at high pH; cationic at low pH
H-Bonding	High (Intermolecular)	Amine-Phosphate network increases vs. DLPC (-2°C)

Thermodynamic & Phase Behavior[4][5][6][7][8][9] The Gel-to-Liquid Transition ()

The defining characteristic of DLPE is its

of 29°C.

- Below 29°C (

Gel Phase): Acyl chains are fully extended and packed in a hexagonal lattice. Lateral diffusion is slow.

- Above 29°C (

Fluid Phase): Chains undergo trans-gauche isomerization, increasing disorder and membrane fluidity.

Comparative Logic: DLPC (12:0 PC) has a

of -2°C. The substitution of the PC headgroup with PE raises the

by over 30°C. This "PE Effect" is driven by the tight hydrogen-bonding network between the PE amine and phosphate oxygens, which requires more thermal energy to disrupt than the steric bulk of the PC choline group.

Absence of Hexagonal Phase ()

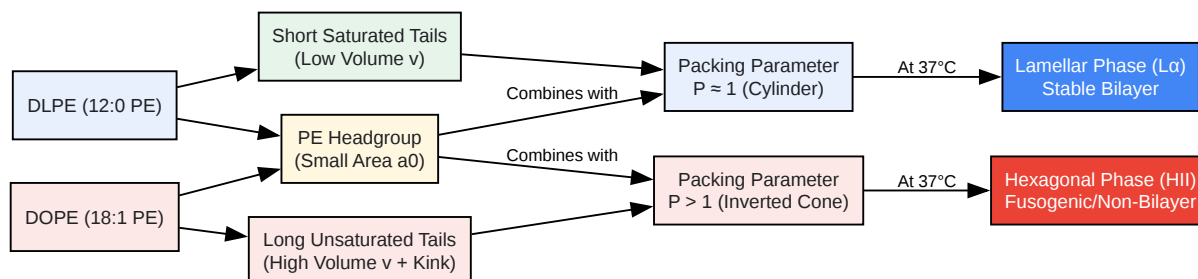
While many PE lipids (like DOPE) are "fusogenic" because they form the inverted hexagonal phase (

) at physiological temperatures, DLPE does not. The short lauroyl chains stabilize the positive curvature of the bilayer. The lamellar-to-hexagonal transition temperature (

) for DLPE is significantly higher than 100°C (if observable before degradation), making it a bilayer stabilizer in formulation, contrasting sharply with DOPE.

Phase Behavior Diagram

The following diagram illustrates the structural logic governing DLPE's phase preference compared to DOPE.



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Caption: Comparative phase logic of DLPE vs. DOPE. DLPE's short tails maintain a cylindrical packing shape, stabilizing the bilayer, whereas DOPE's bulkier tails drive inverted cone packing and fusogenicity.

Functional Applications

Thermosensitive Liposomes (TSL)

DLPE is an ideal candidate for "mild hyperthermia" drug delivery systems.

- Mechanism: Formulations can be designed to be solid (gel) at room temperature (20-25°C) but fluid/leaky at body temperature (37°C) or slightly elevated fever temperatures.
- Tuning: Mixing DLPE with DPPE (16:0 PE, 63°C) allows for precise tuning of the transition temperature between 29°C and 63°C.

Membrane Permeability Studies

Because DLPE is one of the shortest bilayer-forming phospholipids, it forms very thin membranes (~30-35 Å hydrophobic thickness). This makes it a standard for studying:

- Protein Insertion: How hydrophobic mismatch affects transmembrane protein function.
- Gramicidin Channels: DLPE bilayers are often used to force channel dimerization due to the thin hydrophobic core.

Experimental Protocols

Protocol: Preparation of DLPE Liposomes via Extrusion

Objective: Generate Large Unilamellar Vesicles (LUVs) of ~100 nm diameter. Critical

Constraint: All steps must be performed above the

(29°C) to ensure lipids are in the fluid state. Processing below

will result in filter clogging and structural defects.

- Solubilization: Dissolve DLPE powder in Chloroform:Methanol (2:1 v/v) to a concentration of 10 mg/mL in a glass vial.
- Drying: Evaporate solvent under a gentle stream of nitrogen gas to form a thin lipid film. Desiccate under vacuum for >2 hours to remove trace solvent.
- Hydration: Add pre-warmed buffer (PBS, pH 7.4, 35°C) to the film. Vortex vigorously for 1 hour at 35°C to form Multilamellar Vesicles (MLVs).

- Note: The solution should appear milky.
- Freeze-Thaw: Subject the MLVs to 5 cycles of freezing (liquid nitrogen) and thawing (35°C water bath).
 - Why: This equilibrates solute concentration across the lamellae.
- Extrusion: Assemble the mini-extruder with a 100 nm polycarbonate membrane.
 - Heat Block: Set extruder heat block to 35-40°C.
 - Pass the sample through the membrane 11-21 times.
 - Result: The solution should become transparent/opalescent.
- Storage: Store at 4°C. Note that liposomes will transition to gel phase upon storage. Re-heat to >29°C before use if fluid phase properties are required.

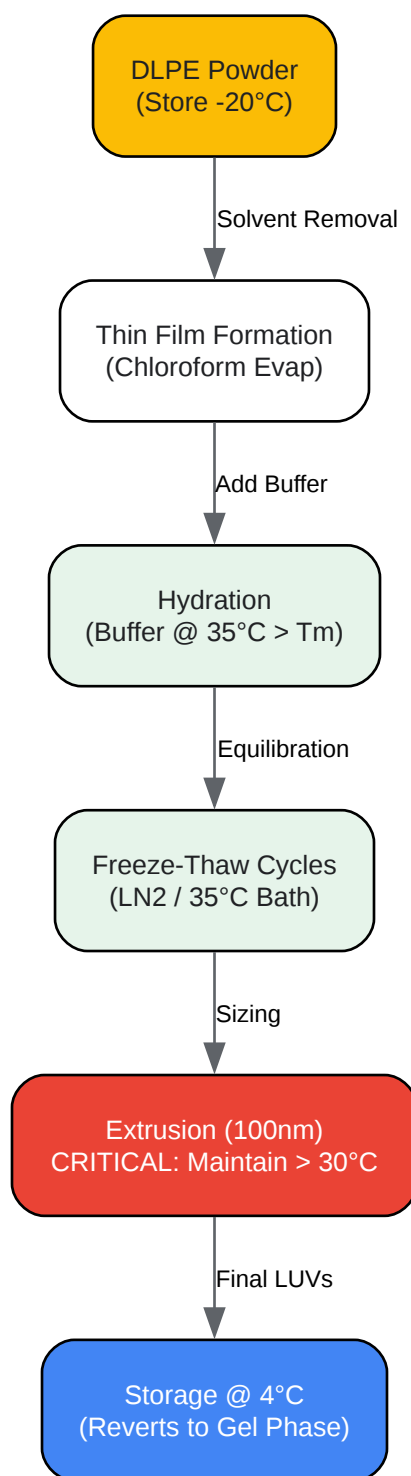
Protocol: Determination via DSC

Objective: Accurately measure the gel-to-liquid transition temperature.

- Sample Prep: Prepare a DLPE MLV suspension (as above, step 3) at a concentration of 1-2 mg/mL in degassed buffer.
- Reference: Load the reference cell with the exact same buffer (degassed).
- Parameters:
 - Start Temp: 10°C
 - End Temp: 50°C
 - Scan Rate: 1°C/min (Slow scan rates prevent hysteresis).
- Analysis:
 - Identify the peak of the endotherm (heat absorption).

- For pure DLPE, the peak onset should be $\sim 28^{\circ}\text{C}$ and peak maximum at $\sim 29.5^{\circ}\text{C}$.
- Calculate Enthalpy () by integrating the peak area.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for DLPE liposome generation. Red node highlights the critical temperature control requirement during extrusion.

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- To cite this document: BenchChem. [Physical Characteristics of DLPE Lipid: A Technical Deep Dive]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1212042/docs#physical-characteristics-of-dlpe-lipid-a-technical-deep-dive\]](https://www.benchchem.com/product/b1212042/docs#physical-characteristics-of-dlpe-lipid-a-technical-deep-dive)

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